

# Application Note: Quantification of Manganate Concentration using UV-Vis Spectroscopy

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## Compound of Interest

Compound Name: Manganic acid

Cat. No.: B1237862

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## Abstract

This application note details a robust and reliable method for the quantification of manganate ( $\text{MnO}_4^{2-}$ ) concentration in aqueous solutions using Ultraviolet-Visible (UV-Vis) spectroscopy. The protocol is based on the Beer-Lambert law, which establishes a linear relationship between the absorbance of the manganate ion and its concentration at a specific wavelength. Manganate, the green manganese species with an oxidation state of +6, is stable in strongly alkaline solutions ( $\text{pH} > 13$ ). This method is particularly relevant for researchers in chemistry, materials science, and environmental science who need to monitor processes involving different manganese oxidation states. The protocol described herein provides a straightforward and accurate means of determining manganate concentration, crucial for various applications including studies of redox reactions and the development of novel materials.

## Introduction

Manganese is a transition metal that can exist in multiple oxidation states, each exhibiting a distinct color in aqueous solution. While permanganate ( $\text{MnO}_4^-$ , purple) is widely studied, the quantification of manganate ( $\text{MnO}_4^{2-}$ , green) is also of significant interest. Manganate ions are stable only in strongly alkaline environments, a critical factor for accurate spectrophotometric analysis.[1] UV-Vis spectroscopy offers a simple, non-destructive, and cost-effective method for determining the concentration of chromophoric species like the manganate ion.

The principle underlying this method is the Beer-Lambert Law, which is mathematically expressed as:

$$A = \epsilon bc$$

Where:

- A is the absorbance (dimensionless)
- $\epsilon$  (epsilon) is the molar absorptivity or molar extinction coefficient (in  $\text{L mol}^{-1} \text{cm}^{-1}$ )
- b is the path length of the cuvette (typically 1 cm)
- c is the concentration of the analyte (in  $\text{mol L}^{-1}$ )

This application note provides a detailed protocol for the preparation of manganate standard solutions, determination of the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), construction of a calibration curve, and subsequent quantification of manganate in unknown samples.

## Key Spectroscopic Parameters

The accurate quantification of manganate using UV-Vis spectroscopy relies on precise knowledge of its molar absorptivity at its wavelength of maximum absorbance.

Parameter	Value	Reference
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	606 nm	[1][2]
Molar Absorptivity ( $\epsilon$ ) at $\lambda_{\text{max}}$	$1.71 \times 10^3 \text{ L mol}^{-1} \text{cm}^{-1}$	[1][2]
Characteristic Secondary Absorbance Peak	439 nm	[1][2]

Note: Manganate solutions are green in color, which is consistent with the absorption of light in the red region of the visible spectrum.

## Experimental Protocols

### Materials and Reagents

- Potassium permanganate ( $\text{KMnO}_4$ ), analytical grade

- Sodium hydroxide (NaOH), pellets or concentrated solution
- Deionized water
- Volumetric flasks (various sizes: 10 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- Beakers
- UV-Vis spectrophotometer
- Quartz or polystyrene cuvettes (1 cm path length)

## Preparation of a 0.01 M Potassium Permanganate (KMnO<sub>4</sub>) Stock Solution

- Accurately weigh 0.158 g of solid KMnO<sub>4</sub>.
- Quantitatively transfer the KMnO<sub>4</sub> to a 100 mL volumetric flask.
- Add a small amount of deionized water to dissolve the solid.
- Once dissolved, dilute to the mark with deionized water.
- Stopper the flask and invert several times to ensure homogeneity.

## Preparation of Manganate (MnO<sub>4</sub><sup>2-</sup>) Standard Solutions

Manganate solutions are prepared by the reduction of permanganate in a strongly alkaline medium.

- Preparation of a Concentrated Manganate Stock Solution:
  - In a beaker, prepare a solution of approximately 2 M NaOH.
  - Carefully add a known volume of the 0.01 M KMnO<sub>4</sub> stock solution to the 2 M NaOH solution while stirring. The purple color of the permanganate will change to the characteristic green of manganate. The exact concentration of the resulting manganate

solution will need to be determined if this stock is used for direct quantification, or this solution can be used to prepare a series of dilutions for a calibration curve.

- Preparation of a Series of Manganate Standards by Dilution:
  - Prepare a series of volumetric flasks (e.g., 10 mL).
  - To each flask, add a specific volume of the concentrated manganate stock solution.
  - Dilute to the mark with a 2 M NaOH solution. This ensures that the pH remains high enough to stabilize the manganate ion.
  - Calculate the concentration of manganate in each standard based on the dilution factor.

## Spectrophotometric Measurement

- Instrument Warm-up: Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 30 minutes to ensure a stable light source.
- Wavelength Scan to Determine  $\lambda_{\text{max}}$ :
  - Fill a cuvette with the 2 M NaOH solution to be used as a blank.
  - Place the blank cuvette in the spectrophotometer and perform a baseline correction over the desired wavelength range (e.g., 400-800 nm).
  - Fill a clean cuvette with one of the prepared manganate standard solutions.
  - Perform a wavelength scan to obtain the absorption spectrum.
  - Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), which should be approximately 606 nm.<sup>[1][2]</sup>
- Construction of the Calibration Curve:
  - Set the spectrophotometer to measure absorbance at the determined  $\lambda_{\text{max}}$  (606 nm).
  - Zero the instrument with the 2 M NaOH blank.

- Measure the absorbance of each of the prepared manganate standard solutions, starting with the least concentrated.
- Rinse the cuvette with the next standard solution before filling it for measurement.
- Record the absorbance values for each known concentration.
- Plot a graph of absorbance versus manganate concentration.
- Perform a linear regression analysis to obtain the equation of the line ( $y = mx + c$ ) and the coefficient of determination ( $R^2$ ). The  $R^2$  value should be close to 1 for a good linear fit.

## Quantification of an Unknown Manganate Sample

- Prepare the unknown sample in a 2 M NaOH solution to ensure the stability of the manganate ion.
- Measure the absorbance of the unknown sample at 606 nm using the same spectrophotometer and blank.
- Use the equation of the calibration curve to calculate the concentration of manganate in the unknown sample.

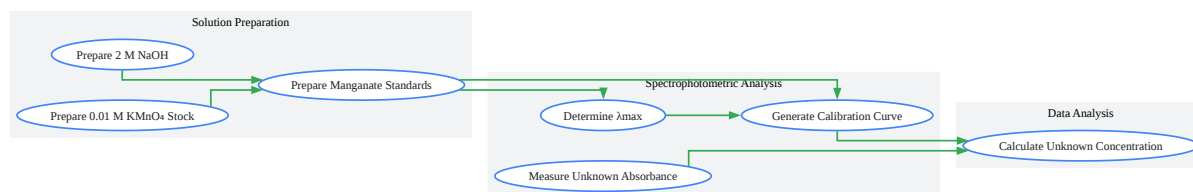
## Data Presentation

Table 1: Example Calibration Data for Manganate Quantification

Standard	Concentration (M)	Absorbance at 606 nm
1	$2.0 \times 10^{-5}$	0.034
2	$4.0 \times 10^{-5}$	0.068
3	$6.0 \times 10^{-5}$	0.103
4	$8.0 \times 10^{-5}$	0.137
5	$1.0 \times 10^{-4}$	0.171

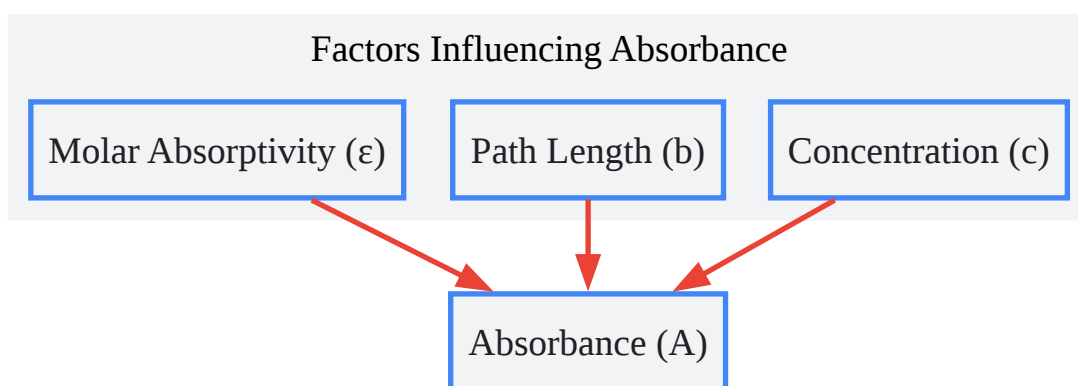
Note: This is example data. Actual absorbance values will depend on the specific instrument and preparation of standards.

## Visualizations



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Caption: Experimental workflow for manganate quantification.



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Caption: Relationship of variables in the Beer-Lambert Law.

## Conclusion

The UV-Vis spectroscopic method detailed in this application note provides a simple, rapid, and accurate means for the quantification of manganate concentration in strongly alkaline aqueous solutions. By following the outlined protocols for standard preparation and spectrophotometric measurement at the  $\lambda_{\text{max}}$  of 606 nm, researchers can reliably determine manganate concentrations, facilitating a better understanding and control of chemical processes involving this important manganese species.

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## References

- 1. pnnl.gov [pnnl.gov]
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